

Panidazole Solubility: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Panidazole

Cat. No.: B225808

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Authored for laboratory and drug development professionals, this guide provides a detailed overview of the known solubility characteristics of **panidazole**. Due to the limited publicly available quantitative data for **panidazole**, this document also presents a comparative analysis with structurally similar nitroimidazole compounds, alongside a standardized experimental protocol for determining solubility.

Introduction to Panidazole and Solubility

Panidazole is a nitroimidazole derivative with recognized amoebicidal properties. As with any active pharmaceutical ingredient (API), understanding its solubility in various laboratory solvents is fundamental for a wide range of research and development activities, including analytical method development, formulation studies, and in vitro assay design. The solubility of a compound dictates its dissolution rate and, consequently, can significantly impact its bioavailability.

This guide summarizes the currently available solubility data for **panidazole** and offers a comparative perspective with other 5-nitroimidazole drugs. Furthermore, a general experimental workflow and a detailed protocol for solubility determination are provided to assist researchers in generating their own data.

Quantitative Solubility Data for Panidazole

Comprehensive, quantitative solubility data for **panidazole** in a range of common, pure laboratory solvents is notably scarce in publicly accessible literature. The available data is

primarily from vendor-supplied technical datasheets, which often provide lower-limit estimates rather than precise saturation points.

The most specific data point found indicates that **panidazole** is highly soluble in Dimethyl Sulfoxide (DMSO). The table below summarizes the known quantitative solubility information for **panidazole**.

Table 1: Quantitative Solubility of **Panidazole**

Solvent/Solvent System	Temperature (°C)	Solubility
Dimethyl Sulfoxide (DMSO)	Not Specified	≥ 125 mg/mL
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	Not Specified	≥ 2.08 mg/mL
10% DMSO, 90% (20% SBE-β-CD in Saline)	Not Specified	≥ 2.08 mg/mL
10% DMSO, 90% Corn Oil	Not Specified	≥ 2.08 mg/mL

Data presented as "≥" indicates that the compound is soluble at or above the specified concentration, but the saturation point has not been determined.

Comparative Solubility of Structurally Related Nitroimidazoles

To provide a broader context for researchers, the following table presents solubility data for other widely studied 5-nitroimidazole compounds: metronidazole, tinidazole, ornidazole, and secnidazole. This comparative data can offer insights into the potential solubility characteristics of **panidazole** in solvents for which specific data is unavailable.

Table 2: Solubility of Other 5-Nitroimidazole Drugs

Compound	Solvent	Temperature (°C)	Solubility
Metronidazole	Water	20	10 mg/mL[1]
PBS (pH 7.2)	Not Specified	~2 mg/mL[2]	
Ethanol	Not Specified	Soluble, ~5 mg/mL[1] [2]	
DMSO	Not Specified	Soluble, 15-34 mg/mL[1][2][3]	
Tinidazole	Water	Not Specified	Very slightly soluble, Practically insoluble[4] [5]
PBS (pH 7.2) with 12.5% DMF	Not Specified	~0.11 mg/mL[6]	
Ethanol	Not Specified	Sparingly soluble, ~0.2 mg/mL[4][6]	
DMSO	Not Specified	10 mg/mL[6]	
Acetone	Not Specified	Soluble[4][5]	
Ornidazole	PBS (pH 7.2)	Not Specified	~3 mg/mL[7]
Ethanol	Not Specified	~10 mg/mL[7]	
DMSO	Not Specified	~14 mg/mL[7]	
Dimethyl Formamide	Not Specified	~25 mg/mL[7]	
Secnidazole	Water	Not Specified	Soluble, 37-40 mg/mL[8][9][10]
DMSO	25	37 mg/mL[9]	

Note: Qualitative descriptions such as "Soluble," "Sparingly soluble," and "Very slightly soluble" are based on pharmacopeial definitions.

Experimental Protocol for Solubility Determination

Given the limited available data, researchers may need to determine the solubility of **panidazole** in specific solvents for their applications. The following is a detailed methodology for a standard equilibrium solubility experiment using the shake-flask method, followed by quantification via UV-Vis spectrophotometry.

Objective: To determine the equilibrium solubility of **panidazole** in a given solvent at a specified temperature.

Materials:

- **Panidazole** (solid)
- Solvent of interest (e.g., water, ethanol, phosphate buffer)
- Volumetric flasks
- Scintillation vials or other suitable sealed containers
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE or PVDF)
- UV-Vis spectrophotometer
- Quartz cuvettes

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **panidazole** to a known volume of the solvent in a sealed vial. The amount of solid should be sufficient to ensure that undissolved solid remains at equilibrium.
 - Place the vials in a temperature-controlled orbital shaker.

- Shake the vials at a constant speed and temperature for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed for a short period to allow for the sedimentation of the excess solid.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Filter the supernatant through a syringe filter into a clean vial to remove any undissolved particles. This step is critical to prevent overestimation of solubility.
- Quantification by UV-Vis Spectrophotometry:
 - Prepare a series of standard solutions of **panidazole** of known concentrations in the solvent of interest.
 - Determine the wavelength of maximum absorbance (λ_{max}) for **panidazole** in the chosen solvent by scanning a standard solution across a range of UV wavelengths.
 - Measure the absorbance of the standard solutions at the λ_{max} to construct a calibration curve (Absorbance vs. Concentration).
 - Dilute the filtered saturated solution with the solvent to a concentration that falls within the linear range of the calibration curve.
 - Measure the absorbance of the diluted sample.
 - Use the calibration curve to determine the concentration of **panidazole** in the diluted sample.
- Calculation of Solubility:
 - Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted sample by the dilution factor.
 - Express the solubility in appropriate units (e.g., mg/mL, g/100mL, or molarity).

Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining **panidazole** solubility.



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Solubility Determination Workflow

Conclusion

While specific, comprehensive solubility data for **panidazole** in common laboratory solvents remains limited in the public domain, the available information indicates high solubility in DMSO. For other solvents, researchers can infer potential solubility characteristics from the data on related nitroimidazole compounds. It is recommended that solubility be determined experimentally for the specific solvent and conditions required for a particular application. The provided protocol and workflow offer a standardized approach for generating reliable and reproducible solubility data, which is crucial for advancing research and development involving **panidazole**.

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References

- 1. Metronidazole, 99% 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. selleckchem.com [selleckchem.com]
- 4. jpdb.nihs.go.jp [jpdb.nihs.go.jp]
- 5. Tinidazole | 19387-91-8 [chemicalbook.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. Secnidazole - LKT Labs [lktlabs.com]
- 9. selleckchem.com [selleckchem.com]
- 10. accessdata.fda.gov [accessdata.fda.gov]
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